

Planteose vs raffinose structural differences

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Compound of Interest

Compound Name: *Planteose*
CAS No.: *470-57-5*
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An In-depth Technical Guide to the Core Structural Differences Between **Planteose** and Raffinose

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the structural distinctions between the isomeric trisaccharides, **planteose** and raffinose. Both compounds, sharing the same molecular formula ($C_{18}H_{32}O_{16}$), are composed of glucose, fructose, and galactose. However, the key difference lies in the connectivity of the galactose unit to the sucrose core, leading to distinct physicochemical properties and biological roles.

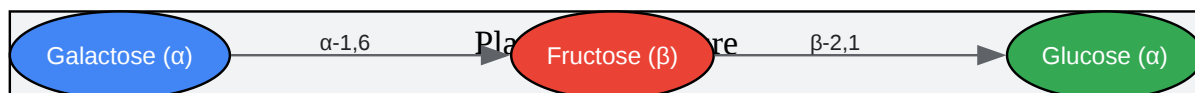
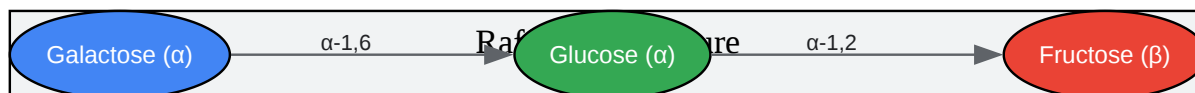
Core Structural Differences

Planteose and raffinose are both non-reducing trisaccharides. The fundamental structural variance is the point of attachment of the α -D-galactopyranosyl residue to the sucrose molecule.

- **Raffinose:** The galactose unit is linked to the C6 position of the glucose moiety of sucrose via an α -1,6 glycosidic bond. Its systematic name is α -D-galactopyranosyl-(1 $\rightarrow$ 6)- α -D-glucopyranosyl-(1 $\rightarrow$ 2)- β -D-fructofuranoside.[1][2][3]

- **Planteose**: The galactose unit is attached to the C6 position of the fructose moiety of sucrose through an α -1,6 glycosidic bond. Its systematic name is α -D-galactopyranosyl-(1 $\rightarrow$ 6)- β -D-fructofuranosyl-(2 $\rightarrow$ 1)- α -D-glucopyranoside.[4][5][6]

This isomeric difference is visualized in the structural diagram below.



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Fig. 1: Structural comparison of raffinose and **planteose**.

Quantitative Data Presentation

The structural isomerism of **planteose** and raffinose results in differing physicochemical properties, which are summarized in the table below for direct comparison.

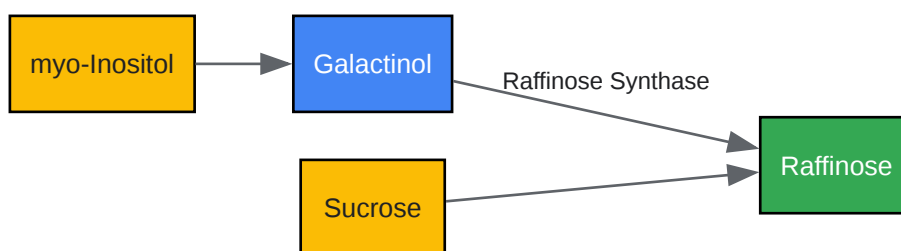
Property	Planteose	Raffinose
Molecular Formula	$C_{18}H_{32}O_{16}$ [4][7]	$C_{18}H_{32}O_{16}$ [1][8]
Molecular Weight	504.44 g/mol [7][9]	504.44 g/mol (anhydrous)[8], 594.5 g/mol (pentahydrate)[1]
Melting Point	124 °C[10]	80-82 °C (pentahydrate)[11], 118-119 °C (anhydrous)[8]
Solubility in Water	Soluble[12][13]	203 g/L[1][14]
Optical Rotation [α]D	Not available	+123° (c=2 in H ₂ O) (anhydrous)[8], +105° (c=1 in H ₂ O) (pentahydrate)[11]

Biosynthesis Pathways

The biosynthesis of raffinose is well-characterized and is part of the Raffinose Family Oligosaccharides (RFOs) pathway. **Planteose** biosynthesis is less documented but is understood to follow a similar principle of galactosyl transfer to sucrose.

Raffinose Biosynthesis

The synthesis of raffinose involves the enzymatic transfer of a galactose moiety from galactinol to sucrose. This process is catalyzed by raffinose synthase.



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Fig. 2: Biosynthesis pathway of raffinose.

Proposed Planteose Biosynthesis

While the specific enzymes are not as extensively studied as those for raffinose, the biosynthesis of **planteose** is proposed to involve the transfer of a galactose unit from a donor like galactinol to the fructose residue of sucrose.



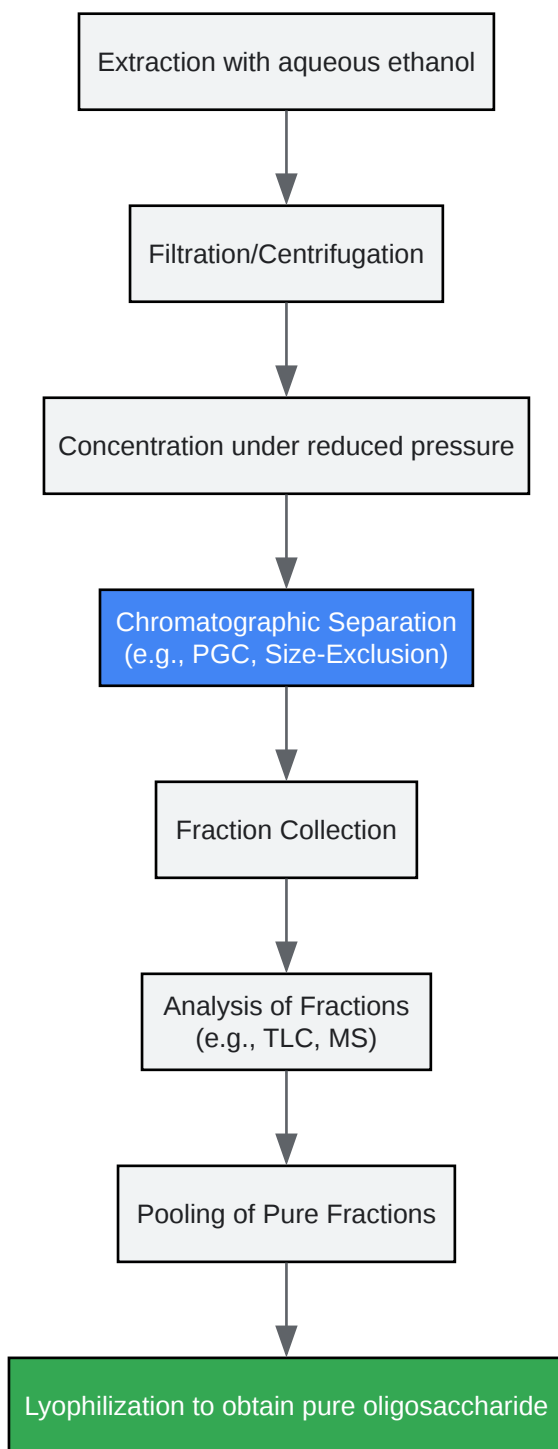
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Fig. 3: Proposed biosynthesis pathway of **planteose**.

Experimental Protocols

Isolation and Purification of Planteose and Raffinose

A general workflow for the isolation and purification of these oligosaccharides from plant material is outlined below. Specific conditions may need optimization based on the source material.



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Fig. 4: General workflow for oligosaccharide isolation.

Structural Elucidation by 2D NMR Spectroscopy

Two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for the complete structural assignment of oligosaccharides like **planteose** and raffinose.[\[6\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Methodology:

- Sample Preparation: Dissolve 5-10 mg of the purified oligosaccharide in 0.5 mL of D₂O.
- NMR Data Acquisition: Acquire a series of 2D NMR spectra, including:
 - COSY (Correlation Spectroscopy): To establish proton-proton correlations within each monosaccharide residue.
 - TOCSY (Total Correlation Spectroscopy): To identify all protons belonging to a single spin system (i.e., a single monosaccharide).
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton with its directly attached carbon.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range correlations between protons and carbons (typically 2-3 bonds), which is crucial for determining the glycosidic linkages between monosaccharide units.
 - ROESY (Rotating-frame Overhauser Effect Spectroscopy) or NOESY (Nuclear Overhauser Effect Spectroscopy): To establish through-space correlations between protons, which helps to confirm the sequence of monosaccharides and the stereochemistry of the glycosidic bonds.
- Data Analysis: The combination of these spectra allows for the unambiguous assignment of all proton and carbon signals and the determination of the complete structure, including the specific glycosidic linkages that differentiate **planteose** from raffinose.

Separation and Analysis by Porous Graphitic Carbon (PGC) Chromatography-Mass Spectrometry (MS)

Porous graphitic carbon (PGC) chromatography is highly effective for separating isomeric oligosaccharides.[\[5\]](#)[\[16\]](#)[\[17\]](#)[\[21\]](#)[\[22\]](#) Coupling this with mass spectrometry allows for their

sensitive detection and identification.

Methodology:

- Sample Preparation: Dissolve the oligosaccharide sample in an appropriate solvent (e.g., water/acetonitrile).
- LC Separation:
 - Column: A porous graphitic carbon (PGC) column.
 - Mobile Phase: A gradient of acetonitrile in water, often with a small amount of a modifier like trifluoroacetic acid or formic acid. The specific gradient will need to be optimized for the best separation of **planteose** and raffinose.
- MS Detection:
 - Ionization: Electrospray ionization (ESI) is commonly used, often in negative ion mode for oligosaccharides.
 - Mass Analyzer: A high-resolution mass spectrometer such as a Q-TOF (Quadrupole Time-of-Flight) is ideal for accurate mass determination and tandem MS (MS/MS) fragmentation.
- Data Analysis: The retention times of **planteose** and raffinose on the PGC column will differ due to their structural differences.[16] Mass spectrometry provides the molecular weight, confirming them as isomers. MS/MS fragmentation patterns will be distinct for each isomer, allowing for their unambiguous identification.[16]

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